

The Physical and Chemical Stability of Celecoxib-d3: An In-depth Technical Guide

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Compound of Interest

Compound Name: Celecoxib-d3

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical stability of **Celecoxib-d3**, a deuterated analog of the nonsteroidal anti-inflammatory drug (NSAID) Celecoxib. Understanding the stability profile of active pharmaceutical ingredients (APIs) is paramount for the development of safe, effective, and robust drug products. This document outlines the anticipated stability of **Celecoxib-d3** based on available data for Celecoxib and the known effects of deuteration, details relevant experimental protocols for stability assessment, and presents key physicochemical properties.

Introduction to Celecoxib-d3 and the Significance of Deuteration

Celecoxib is a selective cyclooxygenase-2 (COX-2) inhibitor used to treat pain and inflammation. **Celecoxib-d3** is a stable isotope-labeled version of Celecoxib where three hydrogen atoms on the methyl group have been replaced with deuterium. This substitution is not expected to alter the pharmacological activity of the molecule but can significantly impact its metabolic stability. The carbon-deuterium (C-D) bond is stronger than the carbon-hydrogen (C-H) bond, making it more resistant to enzymatic cleavage, particularly by cytochrome P450

(CYP) enzymes responsible for metabolism. This "kinetic isotope effect" can lead to a reduced rate of metabolism, potentially resulting in a longer half-life and altered pharmacokinetic profile compared to the non-deuterated parent drug. While specific stability data for **Celecoxib-d3** is limited in publicly available literature, its stability profile is expected to be broadly similar to that of Celecoxib, with potential enhancements in metabolic stability.

Physicochemical Properties

A summary of the key physicochemical properties of Celecoxib and **Celecoxib-d3** is presented in Table 1. These properties are fundamental to understanding the drug's behavior in various formulations and under different environmental conditions.

Property	Celecoxib	Celecoxib-d3	Reference
Chemical Name	4-[5-(4-methylphenyl)-3-(trifluoromethyl)-1H-pyrazol-1-yl]benzenesulfonamide	4-[5-[4-(trideuteriomethyl)phenyl]-3-(trifluoromethyl)pyrazol-1-yl]benzenesulfonamide	N/A
Molecular Formula	C ₁₇ H ₁₄ F ₃ N ₃ O ₂ S	C ₁₇ H ₁₁ D ₃ F ₃ N ₃ O ₂ S	N/A
Molecular Weight	381.37 g/mol	384.41 g/mol	N/A
Appearance	White to off-white crystalline powder	White to off-white solid	N/A
Melting Point	157-159 °C	Not explicitly reported, expected to be similar to Celecoxib	N/A
Solubility	Practically insoluble in water; soluble in methanol, ethanol, and acetone	Soluble in DMSO and Methanol	N/A

Chemical Stability Profile

The chemical stability of an API is its ability to resist chemical change or degradation under various environmental conditions. Forced degradation studies are crucial for identifying potential degradation products and pathways, and for developing stability-indicating analytical methods. While specific forced degradation data for **Celecoxib-d3** is not readily available, the degradation profile is anticipated to mirror that of Celecoxib.

Forced Degradation Studies

Forced degradation, or stress testing, involves subjecting the drug substance to conditions more severe than accelerated stability testing. This helps to elucidate the intrinsic stability of the molecule. Based on studies of Celecoxib, the following conditions are recommended for forced degradation testing of **Celecoxib-d3**.

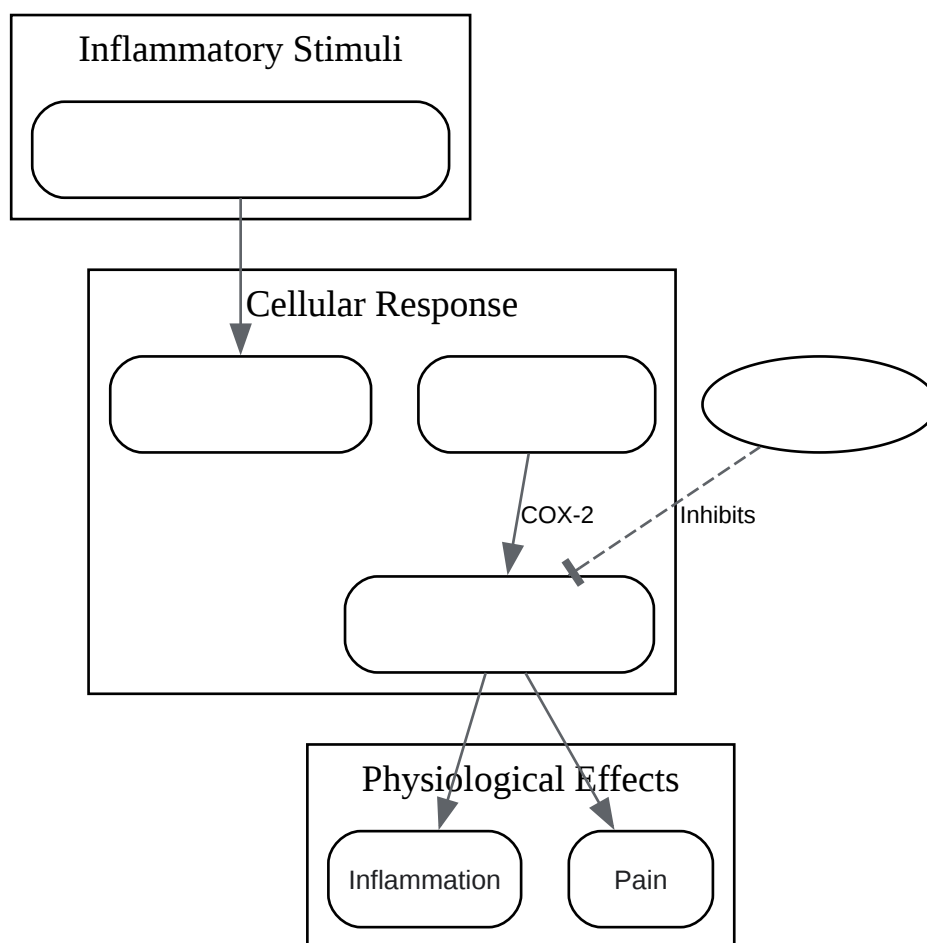
Table 2: Summary of Anticipated Degradation of **Celecoxib-d3** under Forced Conditions

Stress Condition	Typical Reagents and Conditions	Anticipated Outcome for Celecoxib-d3
Acid Hydrolysis	0.1 M HCl at 60°C for 24 hours	Significant degradation expected.
Base Hydrolysis	0.1 M NaOH at 60°C for 24 hours	Significant degradation expected.
Oxidative Degradation	3% H ₂ O ₂ at room temperature for 24 hours	Significant degradation expected.
Thermal Degradation	Solid drug at 105°C for 24 hours	Minimal degradation expected.
Photostability	Exposure to UV light (254 nm) and cool white fluorescent light	Potential for some degradation.

Experimental Protocols

Detailed methodologies are essential for reproducible stability studies. The following are representative protocols for conducting forced degradation and stability-indicating analysis of **Celecoxib-d3**, adapted from established methods for Celecoxib.

Forced Degradation Experimental Workflow



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